

An In-depth Technical Guide to the Physical and Chemical Properties of Nitron

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitron

Cat. No.: B147327

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Nitron (CAS No. 2218-94-2), a heterocyclic organic compound, is a significant reagent in analytical chemistry, primarily for the gravimetric determination of nitrate ions. This technical guide provides a comprehensive overview of its core physical and chemical properties. Quantitative data are presented in structured tables for clarity. Detailed experimental protocols for the determination of key properties are also provided. A key application of **Nitron** in gravimetric analysis is visually represented through a detailed workflow diagram.

Chemical Identity

Identifier	Value
IUPAC Name	N,1,4-triphenyl-4-aza-1-azonia-2-azanidacyclopent-5-en-3-imine[1]
Synonyms	1,4-Diphenyl-3-(phenylamino)-1H-1,2,4-triazolium inner salt, 1,4-Diphenyl-endoanilino-dihydrotriazole[2]
CAS Number	2218-94-2[2][3]
Molecular Formula	C ₂₀ H ₁₆ N ₄ [2][3]
Molecular Weight	312.37 g/mol [3]
Chemical Structure	A mesoionic compound with a cationic triazolium unit and an anionic phenylamino substituent.[4]

Physical Properties

The physical characteristics of **Nitron** are summarized in the table below, providing essential data for its handling, storage, and application in a laboratory setting.

Property	Value
Appearance	Light yellow to brown to dark green crystalline powder.[2]
Melting Point	189-190 °C (with decomposition)[3][5]
Solubility	Soluble in acetic acid, alcohol, benzene, chloroform, acetone, and ethyl acetate.[3][6] Practically insoluble in water.[6]
pKa	10.34 ± 0.02 (at 25 °C)[3]

Chemical Properties and Reactivity

Nitron's chemical behavior is dictated by its unique structure. It is a stable compound under normal conditions but exhibits sensitivity to certain environmental factors and reagents.

Property	Description
Stability	Stable under normal conditions.[3][5] It is sensitive to air and light, and solutions should be stored in dark bottles and prepared fresh.[5][6]
Incompatibilities	Incompatible with strong oxidizing agents.[3][5]
Reactivity	The most notable reaction of Nitron is its use as a gravimetric reagent. In an acidic medium (typically acetic acid), the Nitron base is protonated and subsequently forms a sparingly soluble salt with the nitrate ion (NO_3^-), known as Nitron nitrate ($\text{C}_{20}\text{H}_{16}\text{N}_4 \cdot \text{HNO}_3$).[7] This precipitation reaction is highly selective for nitrate, although other anions such as bromide, iodide, nitrite, chromate, chlorate, perchlorate, and thiocyanate can interfere.[7]

Experimental Protocols

Determination of Melting Point

The melting point of **Nitron** can be determined using the capillary method with a melting point apparatus.[8][9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[8][9]
- Capillary tubes (sealed at one end)[8][10]
- Thermometer[8][9]
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **Nitron** powder is finely ground using a mortar and pestle.[9]
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is sufficient.[11]
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus.[8]
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (around 189 °C). The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.[8][9]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.[8][9]

Determination of Solubility

The solubility of **Nitron** in various solvents can be determined through qualitative observation.

Apparatus:

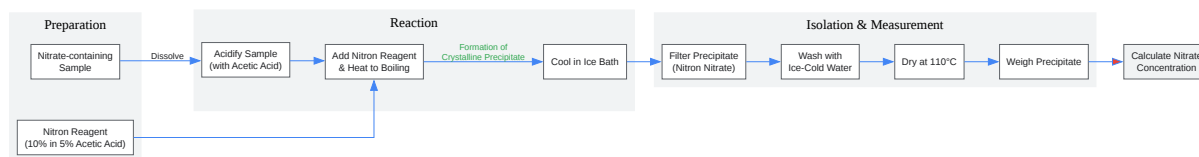
- Test tubes and rack
- Spatula
- Graduated pipettes or cylinders
- Vortex mixer (optional)

Procedure:

- **Sample Preparation:** A small, accurately weighed amount of **Nitron** (e.g., 10 mg) is placed into a series of clean, dry test tubes.
- **Solvent Addition:** A measured volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or acetic acid) is added to each test tube.
- **Mixing:** The test tubes are agitated vigorously (e.g., using a vortex mixer or by flicking the tube) for a set period (e.g., 1 minute) to facilitate dissolution.
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved. If the solid dissolves completely, it is recorded as "soluble." If some or all of the solid remains, it is recorded as "sparingly soluble" or "insoluble."

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the gravimetric determination of nitrate using **Nitron**.



[Click to download full resolution via product page](#)

Caption: Workflow for the gravimetric determination of nitrate using **Nitron**.

Conclusion

Nitron is a well-characterized organic compound with distinct physical and chemical properties that make it a valuable tool in analytical chemistry. Its high selectivity for the nitrate ion, forming

an insoluble precipitate, remains a classic and accurate method for quantitative analysis. Understanding its properties, including its solubility, melting point, and reactivity, is crucial for its effective and safe use in research and development. The provided experimental protocols and workflow diagram offer a practical guide for laboratory applications involving this important reagent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitron | C20H16N4 | CID 720071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. NITRON CAS#: 2218-94-2 [m.chemicalbook.com]
- 4. Nitron: a stable N-heterocyclic carbene that has been commercially available for more than a century - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 5. fishersci.com [fishersci.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. byjus.com [byjus.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Nitron]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147327#physical-and-chemical-properties-of-nitron]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com